Technical Monograph: Physicochemical and Functional Characterization of Nigrocin-OG4

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Compound of Interest

Compound Name:	*Nigrocin-OG4*
Cat. No.:	*B1578526*

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Executive Summary

Nigrocin-OG4 is a cationic, amphipathic antimicrobial peptide (AMP) originally isolated from the skin secretion of the Yunnanfu frog, Odorrana grahami.[1][2][3] Belonging to the Nigrocin-2 subfamily, it is characterized by a conserved C-terminal "Rana box" motif—a heptapeptide loop stabilized by a disulfide bridge. This structural feature is critical for its stability and potent broad-spectrum activity against Gram-negative and Gram-positive bacteria.

This guide provides a definitive technical reference for the handling, solubilization, and experimental application of **Nigrocin-OG4**, designed for researchers in peptide therapeutics and drug discovery.

Physicochemical Profile

The following data is derived from the consensus sequence GLLSGILGAGKHIICGLSGLC (Li et al., 2007).

Table 1: Molecular Specifications

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Parameter	Value	Notes
Sequence	H-GLLSGILGAGKHIICGLSGLC-OH	21 Amino Acids
Molecular Formula	C H N O S	Calculated
Molecular Weight (Avg)	1981.4 Da (Linear)1979.4 Da (Cyclic)	-2.02 Da for disulfide bond formation
Monoisotopic Mass	1979.07 Da	Useful for Mass Spec (MALDI-TOF/ESI)
Isoelectric Point (pI)	~8.52	Net charge at pH 7.0 is approx +2
Hydrophobicity	57%	High hydrophobic content (Leu/Ile rich)
GRAVY Score	0.824	Indicates overall hydrophobicity; requires careful solubilization

Solubility & Reconstitution Protocol

Critical Technical Insight: **Nigrocin-OG4** is hydrophobic (GRAVY > 0). While it contains cationic residues (Lys11, His12), its high Leucine/Isoleucine content creates a thermodynamic drive toward aggregation in neutral, high-salt buffers. Improper reconstitution is the primary cause of experimental variability (e.g., inconsistent MIC values).

Solvent Compatibility Matrix

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Solvent	Solubility Rating	Application
Sterile Water (ddH₂O)	Moderate	Suitable for initial stock if concentration < 1 mg/mL.
0.01% Acetic Acid	Optimal	Protonates basic residues, repels intermolecular aggregation.
PBS (pH 7.4)	Poor (Initial)	Do not use for lyophilized powder. Causes precipitation.
DMSO	High	Use only if water/acid fails; keep final concentration < 0.5% in assays.

Protocol: Self-Validating Reconstitution

This workflow ensures maximal peptide recovery and structural integrity.

- Equilibration: Allow the lyophilized peptide vial to reach room temperature (20–25°C) before opening. This prevents condensation, which can hydrolyze the peptide.
- Primary Solubilization (Stock Solution):
  - Add 0.01% (v/v) Acetic Acid or Sterile Deionized Water to the vial to achieve a concentration of 1–2 mg/mL.
  - Why: The acidic environment (pH ~4) ensures the Histidine and Lysine residues are fully protonated, maximizing electrostatic repulsion between peptide chains and preventing aggregation.
- Vortex & Sonication:
  - Vortex gently for 30 seconds.
  - Sonicate in a water bath for 1 minute.
  - Validation: Inspect for "schlieren" lines or particulates. The solution must be optically clear.

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- Quantification:
  - Do not rely on gravimetric weight (salts/counter-ions affect mass).
  - Measure absorbance at 205 nm (peptide bond) or use a quantitative amino acid analysis (AAA) for absolute precision.
- Aliquot & Storage:
  - Flash-freeze aliquots in liquid nitrogen.
  - Store at -20°C (short term) or -80°C (long term).
  - Avoid: Repeated freeze-thaw cycles, which degrade the disulfide bridge.

Structural Biology & Mechanism of Action

Nigrocin-OG4 exhibits a conformation-dependent activity profile. In aqueous solution, it exists as a random coil. Upon interaction with the anionic lipid bilayer of bacterial membranes, it undergoes a conformational shift to an amphipathic

-helix.

The "Rana Box" Motif

The C-terminal sequence CGLSGLC forms a cyclic loop via a disulfide bond between Cys15 and Cys21.

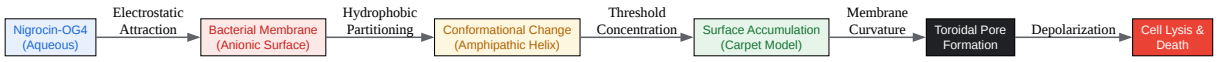
- Function: This loop constrains the C-terminus, protecting the peptide from carboxypeptidase degradation and stabilizing the helical structure during membrane insertion.
- Reduction Sensitivity: Exposure to reducing agents (DTT,

  -ME) breaks this bond, significantly reducing antimicrobial potency.

Mechanism Visualization

The following diagram illustrates the transition from random coil to pore formation, following the "Carpet" or "Toroidal Pore" model typical of Ranid peptides.

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Figure 1: Mechanism of Action pathway for **Nigrocin-OG4**, illustrating the transition from electrostatic attraction to membrane disruption.

Experimental Workflow: MIC Determination

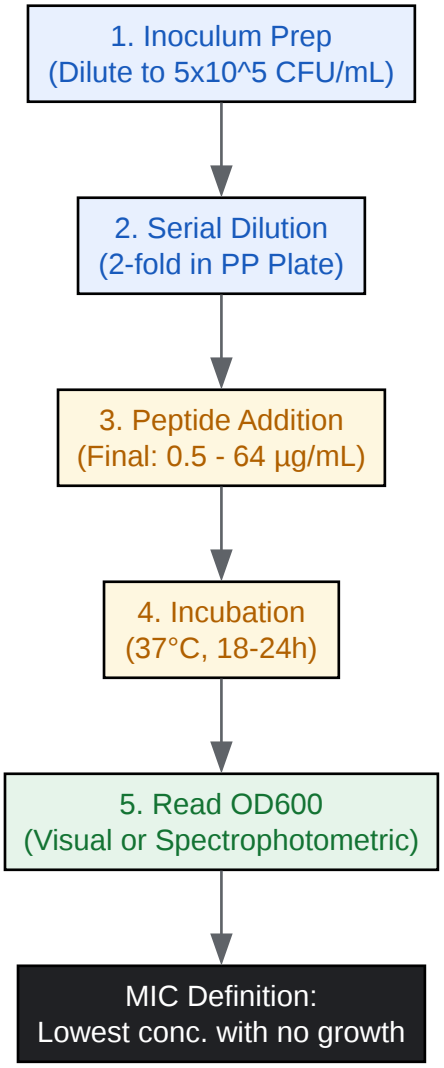
To validate the activity of **Nigrocin-OG4**, the Minimum Inhibitory Concentration (MIC) assay is the gold standard. The following protocol is optimized for cationic AMPs to prevent binding to plasticware.

Materials

- Peptide Stock: 1 mg/mL **Nigrocin-OG4** in 0.01% Acetic Acid.
- Media: Mueller-Hinton Broth (MHB), cation-adjusted.
- Plate: Polypropylene (PP) 96-well plates (Polystyrene binds AMPs, artificially inflating MIC).
- Bacteria:E. coli ATCC 25922 (Gram-), S. aureus ATCC 25923 (Gram+).

Workflow Diagram

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Figure 2: Step-by-step workflow for determining the Minimum Inhibitory Concentration (MIC), emphasizing the use of polypropylene consumables.

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